

An In-depth Technical Guide to 1-Boc-4-(hydroxymethyl)-4-methylpiperidine

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Compound of Interest

Compound Name: 1-Boc-4-(hydroxymethyl)-4-methylpiperidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** (CAS No: 236406-21-6). This versatile heterocyclic compound serves as a crucial building block in medicinal chemistry and organic synthesis, valued for its role in the construction of complex molecular architectures for drug discovery.

Physicochemical Properties

1-Boc-4-(hydroxymethyl)-4-methylpiperidine is a white to off-white solid at room temperature. The tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility in common organic solvents, making it a highly manageable intermediate in multi-step syntheses.^[1]

Core Compound Identifiers and Properties

The fundamental properties of the compound are summarized below, providing key data for experimental design and characterization.

Property	Value
CAS Number	236406-21-6
Molecular Formula	C ₁₂ H ₂₃ NO ₃
Molecular Weight	229.32 g/mol
Appearance	Solid
Melting Point	88-92 °C[2]
Boiling Point	312.4 ± 15.0 °C at 760 mmHg[2]
Density	1.0 ± 0.1 g/cm ³ [2]
pKa	14.94 ± 0.10 (Predicted)[3]

Spectroscopic and Chromatographic Data

While specific spectra for this exact compound are not publicly available, related structures such as 1-Boc-4-methylpiperidine-4-carboxylic acid and other N-Boc-piperidine derivatives have been characterized using NMR.[4][5][6] Characterization of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** would typically involve ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity.

Experimental Protocols

The following sections detail representative experimental procedures for the synthesis and handling of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**.

Synthesis Protocol via Grignard Reaction

This protocol is based on a common method for synthesizing tertiary alcohols from ketones, adapted from the synthesis of the closely related compound, tert-butyl 4-hydroxy-4-methylpiperidine-1-carboxylate.[7]

Objective: To synthesize **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** from tert-butyl 4-formylpiperidine-1-carboxylate.

Materials:

- tert-Butyl 4-formylpiperidine-1-carboxylate
- Methylmagnesium bromide (3M solution in diethyl ether)
- Anhydrous diethyl ether or Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Standard glassware for anhydrous reactions (e.g., round-bottom flask, dropping funnel)
- Magnetic stirrer and stir bar
- Nitrogen or Argon gas supply

Procedure:

- Reaction Setup: A dry round-bottom flask is charged with tert-butyl 4-formylpiperidine-1-carboxylate (1 equivalent) and dissolved in anhydrous diethyl ether or THF under an inert atmosphere (N₂ or Ar).
- Cooling: The reaction mixture is cooled to 0 °C using an ice bath.
- Grignard Addition: Methylmagnesium bromide solution (1.1-1.5 equivalents) is added dropwise to the stirred solution, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, the reaction is allowed to warm to room temperature and stirred for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- Quenching: The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extraction: The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted two more times with diethyl ether or ethyl acetate.

- Drying and Concentration: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude product.
- Purification: The resulting crude solid can be purified by recrystallization or column chromatography to afford pure **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**.

Safety and Handling

Proper safety precautions are essential when working with this compound and the reagents for its synthesis.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.[8][9][10]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[2][10]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[2][9]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[2][11]
Recommended storage temperatures are between 2-8 °C.[2][3]

Visualized Workflows and Applications

Synthetic Workflow

The synthesis of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** typically follows a multi-step process beginning with a commercially available piperidine derivative. The following diagram illustrates a logical workflow for its preparation and subsequent use.

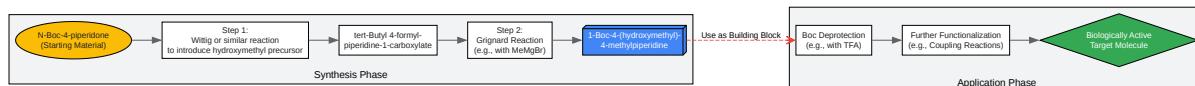


Diagram 1: General Synthetic & Application Workflow

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Caption: General Synthetic & Application Workflow.

Role in Drug Discovery

This compound is not typically pharmacologically active itself. Instead, its value lies in its role as a structural scaffold or intermediate. The piperidine ring is a common motif in many approved drugs, and the functional groups on this specific molecule allow for its incorporation into larger, more complex structures.

The diagram below illustrates the logical relationship of how this building block contributes to the development of a final drug candidate.

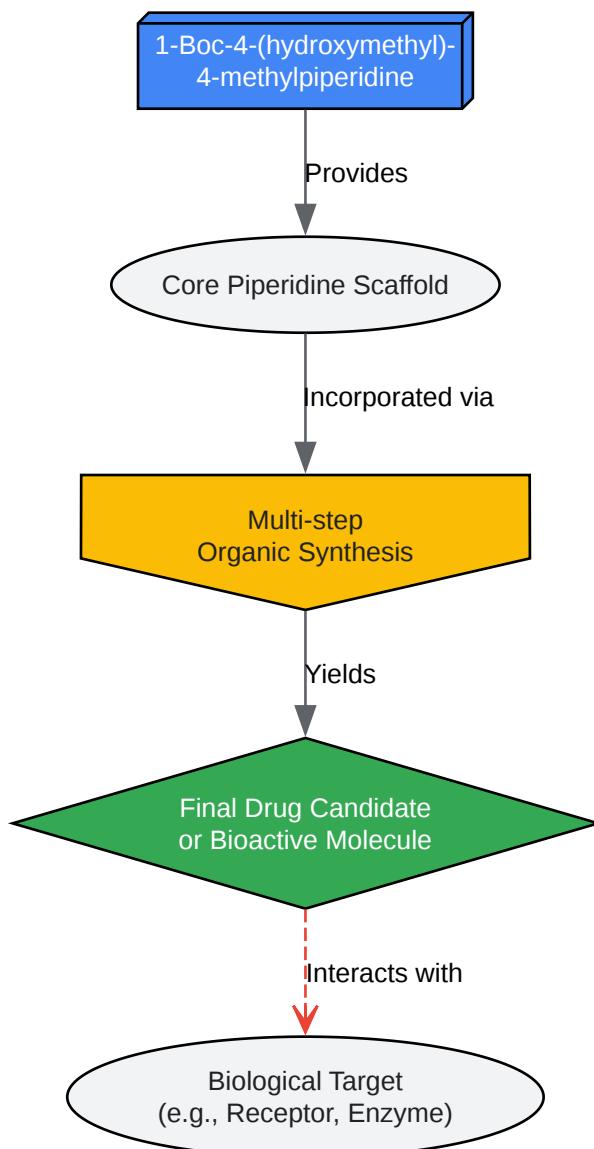


Diagram 2: Role as a Synthetic Intermediate

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Caption: Role as a Synthetic Intermediate.

Applications in Research and Development

1-Boc-4-(hydroxymethyl)-4-methylpiperidine is primarily used as an important intermediate in organic synthesis.^[2] Its applications span several areas of chemical and pharmaceutical research:

- Medicinal Chemistry: It serves as a versatile building block for the synthesis of novel therapeutic agents.[1] The piperidine scaffold is a key feature in many G protein-coupled receptor (GPCR) ligands and other neuroactive compounds.[12][13]
- Drug Discovery: The compound is used to create derivatives and libraries of compounds for screening against various biological targets. Its structure allows for the introduction of a specific 3D-shaped moiety that can be crucial for binding affinity and selectivity.
- Functional Materials: It can be used as a raw material for synthesizing functional materials and in the preparation of catalysts for reactions such as hydrogenation and etherification.[2]

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